

# Bmpr2-IN-1: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Bmpr2-IN-1*

Cat. No.: *B12389431*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Bmpr2-IN-1**, a selective inhibitor of Bone Morphogenetic Protein Receptor Type 2 (BMPR2). This document is intended to guide researchers in the effective use of this compound in both in vitro and in vivo experimental settings.

## Compound Information

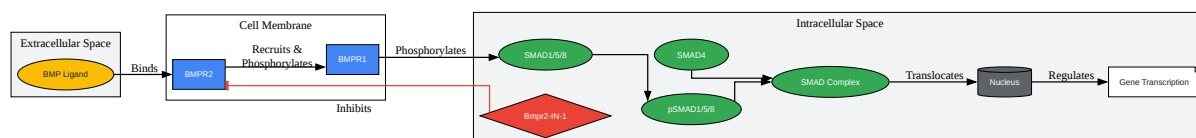
**Bmpr2-IN-1** is a potent and selective inhibitor of BMPR2, a transmembrane serine/threonine kinase that plays a crucial role in the signaling pathways of the Transforming Growth Factor-beta (TGF- $\beta$ ) superfamily.<sup>[1][2]</sup> Dysregulation of BMPR2 signaling is implicated in several diseases, including pulmonary arterial hypertension (PAH), Alzheimer's disease, and cancer.<sup>[1]</sup> <sup>[2]</sup> **Bmpr2-IN-1**, also referred to as compound 8a in initial publications, offers a valuable tool for investigating the physiological and pathological roles of BMPR2.<sup>[1][2]</sup>

## Quantitative Data Summary

Parameter	Value	Reference
IC <sub>50</sub>	506 nM	[2][3]
K <sub>d</sub>	83.5 nM	[3]
Molecular Weight	435.36 g/mol (as free base)	MedchemExpress
Solubility	100 mg/mL in DMSO (229.69 mM)	MedchemExpress

## BMPR2 Signaling Pathway

BMPR2 is a type II receptor that, upon binding its ligands (e.g., BMP2, BMP4, BMP7), forms a heteromeric complex with a type I receptor (e.g., ALK1, ALK2, ALK3, ALK6). This leads to the phosphorylation and activation of the type I receptor, which in turn phosphorylates downstream SMAD proteins (SMAD1/5/8). These activated SMADs then form a complex with SMAD4 and translocate to the nucleus to regulate gene expression. **Bmpr2-IN-1** inhibits the kinase activity of BMPR2, thereby blocking this signaling cascade.



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**Caption:** BMPR2 signaling pathway and the inhibitory action of **Bmpr2-IN-1**.

## Experimental Protocols

### Preparation of Stock Solutions

#### Materials:

- **Bmpr2-IN-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

#### Procedure:

- Equilibrate the **Bmpr2-IN-1** vial to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to a 1 mg vial of **Bmpr2-IN-1** (MW: 435.36 g/mol ), add 229.7  $\mu$ L of DMSO.
- Vortex briefly and then place the vial in an ultrasonic bath to ensure complete dissolution. Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, anhydrous supply to achieve maximum solubility.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date, and your initials.

#### Storage:

- Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.
- Protect the solution from light and store under a nitrogen atmosphere if possible.

## In Vitro Cell-Based Assays

This protocol provides a general guideline for using **Bmpr2-IN-1** in cell-based assays. The optimal concentration and incubation time should be determined empirically for each cell line and experimental setup.

#### General Protocol:

- Culture cells to the desired confluency in appropriate cell culture plates.
- Prepare a working solution of **Bmpr2-IN-1** by diluting the stock solution in cell culture medium to the desired final concentration. It is recommended to perform a dose-response experiment, starting with concentrations ranging from 0.1 to 10  $\mu$ M, based on the known IC<sub>50</sub> of 506 nM.
- Ensure the final concentration of DMSO in the cell culture medium is below 0.1% to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Remove the existing medium from the cells and add the medium containing **Bmpr2-IN-1** or the vehicle control.
- Incubate the cells for the desired period.
- Proceed with the specific downstream analysis (e.g., Western blot for pSMAD1/5/8, gene expression analysis of BMPR2 target genes, cell viability assay, etc.).

## In Vivo Animal Studies

This protocol provides a general guideline for the preparation and administration of **Bmpr2-IN-1** for in vivo experiments. The optimal dosage, administration route, and vehicle should be determined based on the specific animal model and experimental design.

### Recommended Vehicle Formulations:

- For aqueous-based dosing:
  - 10% DMSO
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- For oil-based dosing:

- 10% DMSO
- 90% Corn oil

Preparation of Dosing Solution (Aqueous-based example):

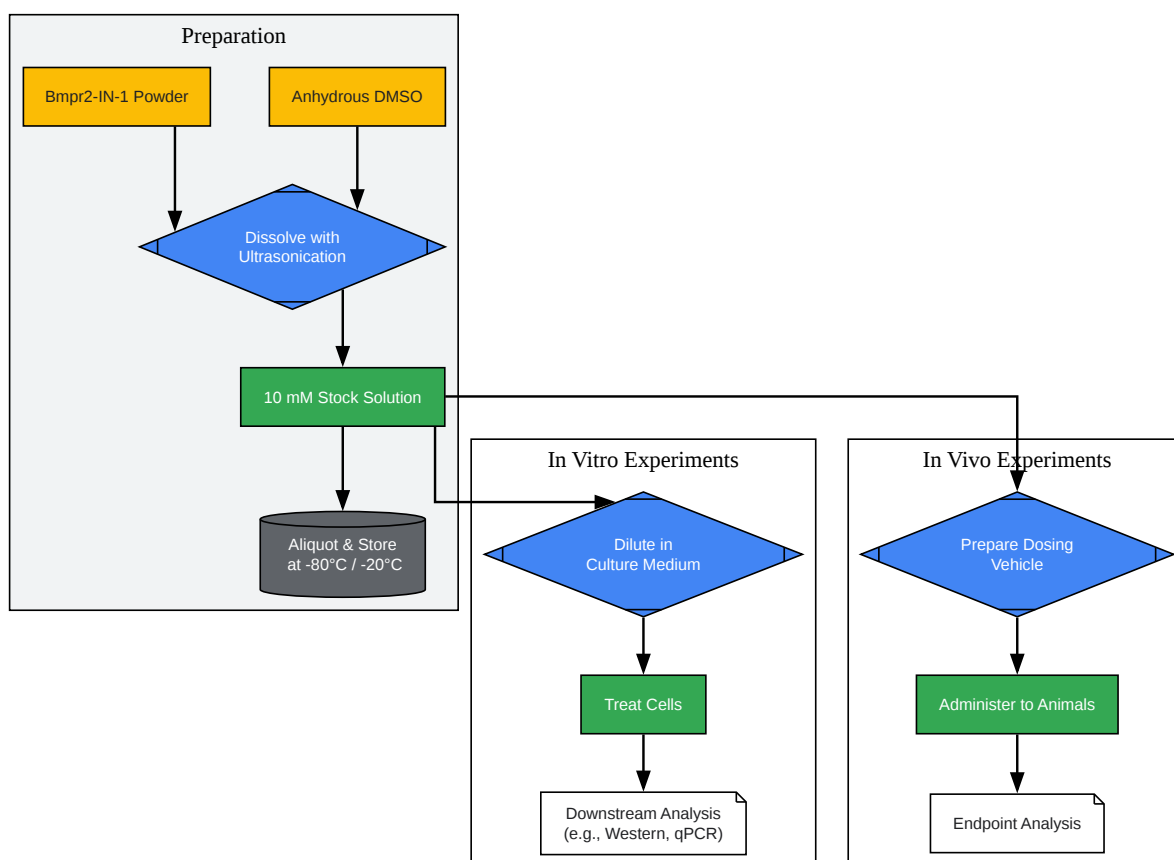
- Calculate the required amount of **Bmpr2-IN-1** based on the desired dose (mg/kg) and the number and weight of the animals.
- Dissolve the calculated amount of **Bmpr2-IN-1** in DMSO first.
- Add PEG300 and vortex until the solution is clear.
- Add Tween-80 and vortex.
- Finally, add saline and vortex thoroughly to ensure a homogeneous suspension.
- The prepared solution should be used immediately.

Administration:

- The route of administration (e.g., oral gavage, intraperitoneal injection) will depend on the experimental model.
- It is crucial to include a vehicle control group that receives the same formulation without **Bmpr2-IN-1**.

## Experimental Workflow

The following diagram illustrates a typical workflow for preparing and using **Bmpr2-IN-1** in experiments.



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**Caption:** General workflow for the preparation and application of **Bmpr2-IN-1**.

## Safety Precautions

- **Bmpr2-IN-1** is for research use only and is not for human or veterinary use.

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Handle the compound in a well-ventilated area.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

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## References

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